

chemical structure of sec-Butyl acrylate

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Compound of Interest

Compound Name: *sec-Butyl acrylate*

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An In-Depth Technical Guide to **sec-Butyl Acrylate**

This guide provides a comprehensive technical overview of **sec-butyl acrylate**, focusing on its chemical structure, properties, synthesis, and reactivity. The information is intended for researchers, scientists, and professionals in drug development and polymer chemistry who may utilize this monomer in various applications.

Chemical Identity and Structure

sec-Butyl acrylate is an organic compound and a key monomer in the production of various polymers. It is the ester of acrylic acid and sec-butanol.

Table 1: Chemical Identifiers for **sec-Butyl Acrylate**

Identifier	Value
IUPAC Name	butan-2-yl prop-2-enoate [1]
Synonyms	s-Butyl acrylate, Acrylic acid sec-butyl ester, 1-methylpropyl 2-propenoate [2] [3] [4]
CAS Number	2998-08-5 [1] [2] [3] [4] [5]
Molecular Formula	C ₇ H ₁₂ O ₂ [1] [2] [3] [4]
Molecular Weight	128.17 g/mol [1] [3] [4]
InChI Key	RNOOHTVUSNIPCJ-UHFFFAOYSA-N [6]

| Canonical SMILES | CCC(C)OC(=O)C=C[6] |

The structure features a vinyl group attached to a carbonyl carbon, forming the acrylate moiety. The ester oxygen is bonded to a secondary butyl group, which influences the polymer's final properties.

Caption: 2D Chemical Structure of **sec-Butyl Acrylate**.

Physical and Chemical Properties

sec-Butyl acrylate is a clear, colorless liquid.[7] Its physical properties are summarized in the table below.

Table 2: Physicochemical Properties of **sec-Butyl Acrylate**

Property	Value
Density	0.887 g/cm ³ at 20 °C[4][8]
Boiling Point	59-60 °C at 50 mmHg[2][3][4]
Melting Point	-62.3 °C[4]
Flash Point	34.5 °C (closed cup)[4]
Vapor Pressure	6.44 mmHg at 25 °C[4]
Refractive Index	n _{20/D} 1.411 - 1.414[2][4]
Solubility in Water	Very slightly soluble[7]

| Inhibitor | Typically stabilized with 100 ppm MEHQ (Monomethyl ether of hydroquinone)[2] |

Spectroscopic Data

Spectroscopic analysis is crucial for confirming the structure and purity of **sec-butyl acrylate**.

- Infrared (IR) Spectroscopy: The IR spectrum of **sec-butyl acrylate** will exhibit characteristic absorption bands. Key peaks include a strong C=O stretching vibration from the ester group around 1725 cm⁻¹, C=C stretching from the vinyl group near 1635 cm⁻¹, and C-O stretching

vibrations in the 1150-1250 cm^{-1} region.[9] C-H stretching bands for the alkyl and vinyl groups appear around 2800-3100 cm^{-1} .[9]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The spectrum will show distinct signals for the vinyl protons (typically between 5.8 and 6.4 ppm), the methine proton of the sec-butyl group (a multiplet around 4.9 ppm), and the methyl and methylene protons of the sec-butyl group at higher field (0.9 to 1.7 ppm).
 - ^{13}C NMR: The spectrum will show a signal for the carbonyl carbon around 166 ppm, vinyl carbons between 128 and 131 ppm, the methoxy carbon (~72 ppm), and carbons of the sec-butyl group in the aliphatic region (~10-30 ppm).

Synthesis and Experimental Protocols

sec-Butyl acrylate is typically produced by the esterification of acrylic acid with sec-butanol. An alternative industrial method involves the direct addition of acrylic acid to butenes.[10]

Representative Synthesis: Acid-Catalyzed Esterification

This protocol describes a general method for the synthesis of an acrylate ester via Fischer esterification, adapted for **sec-butyl acrylate**.

Objective: To synthesize **sec-butyl acrylate** from acrylic acid and sec-butanol using an acid catalyst.

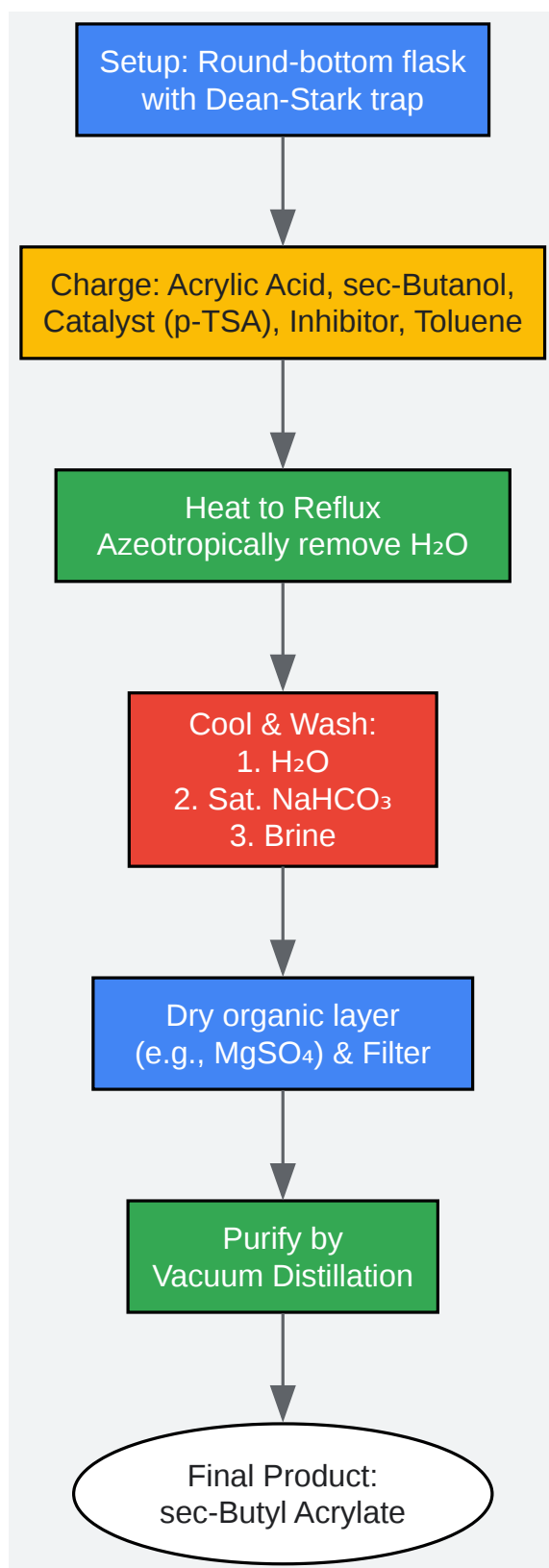
Materials:

- Acrylic acid
- sec-Butanol
- Acid catalyst (e.g., p-toluenesulfonic acid or a strong-acid ion exchange resin)[10]
- Polymerization inhibitor (e.g., hydroquinone or MEHQ)
- Toluene (for azeotropic removal of water)

- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Reaction Setup:** A round-bottom flask is equipped with a Dean-Stark apparatus, a reflux condenser, and a magnetic stirrer.
- **Charging Reagents:** The flask is charged with acrylic acid, a molar excess of sec-butanol (e.g., 1.5-2 equivalents), a catalytic amount of p-toluenesulfonic acid, and a small amount of polymerization inhibitor. Toluene is added as the solvent.
- **Reaction:** The mixture is heated to reflux. The water produced during the esterification is removed azeotropically with toluene and collected in the Dean-Stark trap. The reaction is monitored (e.g., by TLC or by the amount of water collected) until completion.
- **Workup:** The reaction mixture is cooled to room temperature. The organic layer is washed sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying and Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed by rotary evaporation.
- **Distillation:** The crude **sec-butyl acrylate** is purified by vacuum distillation to yield the final product. The distillation apparatus should contain a polymerization inhibitor.



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Caption: Workflow for the synthesis of **sec-butyl acrylate** via esterification.

Reactivity and Polymerization

The primary reactivity of **sec-butyl acrylate** is associated with its acrylate functional group.^[11]

- **Polymerization:** It readily undergoes free-radical polymerization, a reaction that is highly exothermic.^[11] This process can be initiated by heat, light, or chemical initiators. To prevent spontaneous polymerization during storage, an inhibitor is always added.^{[2][12]}
- **Copolymerization:** **sec-Butyl acrylate** is frequently used as a co-monomer with other vinyl monomers like methyl methacrylate and styrene.^[13] The incorporation of the sec-butyl group modifies the properties of the resulting polymer, such as increasing flexibility, impact resistance, and adhesion.^{[11][13]} Compared to its n-butyl isomer, it can offer improved weatherability.^[11]

Applications

The properties of poly(**sec-butyl acrylate**) and its copolymers make it suitable for a range of industrial applications.

- **Coatings and Paints:** It is used to formulate acrylic polymers that serve as binders, improving impact resistance and UV stability.^[11]
- **Adhesives and Sealants:** Copolymers containing **sec-butyl acrylate** are used in pressure-sensitive adhesives, where the monomer enhances flexibility and adhesion.^[11]
- **Plastics and Elastomers:** It serves as a co-monomer to modify the mechanical properties of plastics and other polymers.^[11]
- **Relevance to Drug Development:** While not a direct pharmaceutical ingredient, polymers derived from **sec-butyl acrylate** may be used in ancillary applications such as specialized coatings, adhesives for medical devices, or as components in packaging materials. Its role is primarily in polymer science, where the resulting materials may be selected for properties like hydrophobicity and flexibility.^[14]

Safety and Handling

sec-Butyl acrylate is a hazardous chemical that requires careful handling.

Table 3: Hazard Information for **sec-Butyl Acrylate**

Hazard Type	Description
Physical Hazards	Flammable liquid and vapor.[12] Vapors can form explosive mixtures with air.[7]
Health Hazards	Irritating to eyes, respiratory system, and skin. [4] May cause an allergic skin reaction (skin sensitizer).[2][12] Harmful if inhaled or ingested. [2][12]

| Environmental Hazards| Toxic to aquatic life.[12][15] |

Handling and Storage Recommendations:

- Handling: Use only in a well-ventilated area or under a chemical fume hood.[16][17] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., butyl rubber), safety goggles, and protective clothing.[16][18] All equipment should be properly grounded to prevent static discharge.[19]
- Storage: Store in a cool, dry, well-ventilated place away from heat, sparks, open flames, and direct sunlight.[16][18] Keep containers tightly closed. The presence of dissolved oxygen is necessary for the polymerization inhibitor to be effective, so it should not be stored under an inert atmosphere.[16]

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References

- 1. sec-Butyl acrylate | C7H12O2 | CID 92188 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. chemwhat.com [chemwhat.com]

- 4. chembk.com [chembk.com]
- 5. sec-Butyl acrylate [CAS:2998-08-5] [cpachem.com]
- 6. PubChemLite - Sec-butyl acrylate (C7H12O2) [pubchemlite.lcsb.uni.lu]
- 7. BUTYL ACRYLATE - Ataman Kimya [atamanchemicals.com]
- 8. CAS Common Chemistry [commonchemistry.cas.org]
- 9. researchgate.net [researchgate.net]
- 10. EP0873985A4 - PROCESS FOR PRODUCING sec-BUTYL ACRYLATE - Google Patents [patents.google.com]
- 11. polysciences.com [polysciences.com]
- 12. download.basf.com [download.basf.com]
- 13. gantrade.com [gantrade.com]
- 14. specialchem.com [specialchem.com]
- 15. Butyl Acrylate | C7H12O2 | CID 8846 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. data.nts.gov [data.nts.gov]
- 17. fishersci.com [fishersci.com]
- 18. tasnee.com [tasnee.com]
- 19. sasoltechdata.com [sasoltechdata.com]
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